

Technical Guide: Physicochemical Properties of **cis-2-Nonene**

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Compound of Interest

Compound Name: *cis-2-Nonene*

Cat. No.: B043856

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Audience: Researchers, Scientists, and Drug Development Professionals

Introduction

cis-2-Nonene, also known as (Z)-non-2-ene, is an unsaturated hydrocarbon belonging to the alkene family.^[1] Its chemical structure is characterized by a nine-carbon chain with a double bond located at the second carbon position, where the alkyl groups are on the same side of the double bond. This technical guide provides a focused analysis of its molecular weight, a fundamental property crucial for stoichiometric calculations, analytical characterization, and formulation development in research and pharmaceutical applications.

Core Physicochemical Data

The molecular weight of a compound is an intrinsic property derived from its elemental composition. For **cis-2-Nonene**, the molecular formula is C₉H₁₈.^{[1][2][3][4][5][6]} The molecular weight is calculated by summing the atomic weights of its constituent atoms.

The quantitative data for **cis-2-Nonene** is summarized below.

| Parameter | Value | Source |
|--------------------------|--------------------------------|--------------------|
| IUPAC Name | (Z)-non-2-ene | [1][6] |
| Synonyms | cis-2-Nonene, (2Z)-2-Nonene | [2][6] |
| CAS Number | 6434-77-1 | [1][2][7] |
| Molecular Formula | C ₉ H ₁₈ | [1][2][3][4][5][6] |
| Average Molecular Weight | 126.24 g/mol | [1][6] |
| Monoisotopic Mass | 126.14085 Da | [6] |

Methodology for Molecular Weight Determination

The molecular weight of **cis-2-Nonene** is determined computationally based on its verified molecular formula (C₉H₁₈). This standard method is universally accepted for pure chemical substances.

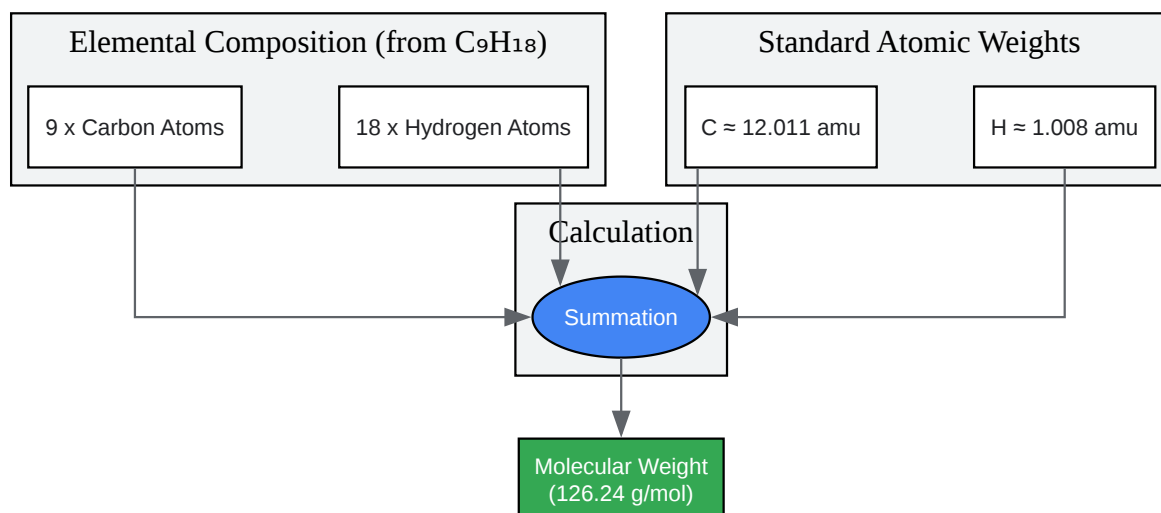
Experimental Protocol: Calculation from Chemical Formula

- Identify the Elemental Composition: The molecular formula C₉H₁₈ indicates the molecule consists of 9 Carbon (C) atoms and 18 Hydrogen (H) atoms.
- Obtain Standard Atomic Weights:
 - The standard atomic weight of Carbon (C) is ≈ 12.011 amu.
 - The standard atomic weight of Hydrogen (H) is ≈ 1.008 amu.
- Calculate Total Mass for Each Element:
 - Total mass of Carbon = 9 atoms * 12.011 amu/atom = 108.099 amu.
 - Total mass of Hydrogen = 18 atoms * 1.008 amu/atom = 18.144 amu.
- Sum Elemental Masses:
 - Molecular Weight = 108.099 amu + 18.144 amu = 126.243 amu.

- Convert to Molar Mass: The resulting value is expressed as molar mass in grams per mole (g/mol). Therefore, the molar mass of **cis-2-Nonene** is approximately 126.24 g/mol .^[1]

Logical Relationship Visualization

For a fundamental chemical property like molecular weight, there are no complex signaling pathways or experimental workflows to diagram. The visualization below illustrates the direct logical relationship between the compound's elemental composition and its final calculated molecular weight.



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Caption: Logical flow from elemental composition to molecular weight.

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